

ON1231320 solubility issues and solutions

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Compound of Interest

Compound Name: ON1231320

Cat. No.: B15603090

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ON1231320 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and handling of **ON1231320**.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **ON1231320**?

A1: Dimethyl sulfoxide (DMSO) is the recommended solvent for preparing stock solutions of **ON1231320**. It is soluble in DMSO at concentrations up to 46 mg/mL (98.4 mM).^[1] For optimal results, use fresh, anhydrous DMSO as moisture can reduce the solubility of the compound.^[1]

Q2: Is **ON1231320** soluble in aqueous buffers or cell culture media?

A2: **ON1231320** is insoluble in water and ethanol.^[1] Therefore, it is not recommended to dissolve it directly in aqueous buffers or cell culture media. For cell-based assays, a common practice is to prepare a concentrated stock solution in DMSO and then dilute it to the final working concentration in the aqueous medium. It is crucial to ensure that the final DMSO concentration is low enough (typically <0.5%) to avoid solvent-induced artifacts.

Q3: My **ON1231320** precipitated when I diluted the DMSO stock solution in my aqueous buffer. What should I do?

A3: Precipitation upon dilution of a DMSO stock in an aqueous medium is a common issue for poorly soluble compounds. Please refer to the troubleshooting guide below for potential solutions.

Q4: How should I store **ON1231320**?

A4: **ON1231320** powder should be stored at -20°C for long-term stability (up to 3 years).^{[1][2]} Stock solutions in DMSO should be aliquoted to avoid repeated freeze-thaw cycles and can be stored at -80°C for up to a year or at -20°C for up to one month.^{[1][2]}

Troubleshooting Guide: Solubility Issues

Issue	Potential Cause	Recommended Solution
Precipitation during dilution of DMSO stock solution	The compound's solubility limit in the aqueous buffer has been exceeded.	- Increase the final volume of the aqueous buffer to lower the final concentration of ON1231320.- Consider using a formulation with co-solvents or surfactants (see In Vivo Formulation Protocols).- For in vitro studies, ensure rapid mixing during dilution.
Cloudy or hazy solution after dissolving in DMSO	The compound may not be fully dissolved, or the DMSO may have absorbed moisture.	- Use gentle warming (e.g., 37°C water bath) and vortexing or sonication to aid dissolution. [2]- Use fresh, anhydrous DMSO.[1]
Inconsistent results in biological assays	Poor solubility or precipitation of the compound leading to inaccurate concentrations.	- Visually inspect your solutions for any signs of precipitation before use.- Prepare fresh dilutions from the stock solution for each experiment.- Consider using a formulation that enhances solubility and stability.

Quantitative Solubility Data

Solvent	Concentration	Notes
DMSO	46 mg/mL (98.4 mM)	Fresh DMSO is recommended as absorbed moisture can reduce solubility.[1]
25 mg/mL	Ultrasonic assistance may be needed.[2]	
10 mM	Readily available as a pre-made solution from some suppliers.[3]	
Water	Insoluble	
Ethanol	Insoluble	

Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

- Weighing: Accurately weigh the required amount of **ON1231320** powder (Molecular Weight: 467.45 g/mol). For example, to prepare 1 mL of a 10 mM stock solution, you would need 4.67 mg of the compound.
- Dissolving: Add the appropriate volume of anhydrous DMSO to the powder.
- Mixing: Vortex the solution until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) or sonication can be used to facilitate dissolution.
- Storage: Aliquot the stock solution into smaller volumes to avoid multiple freeze-thaw cycles and store at -20°C or -80°C.

Preparation of an In Vivo Formulation (Aqueous-based)

This protocol provides a method for preparing a clear solution for in vivo studies.

- Prepare a 15 mg/mL stock solution of **ON1231320** in DMSO.
- In a sterile tube, add 400 µL of PEG300.

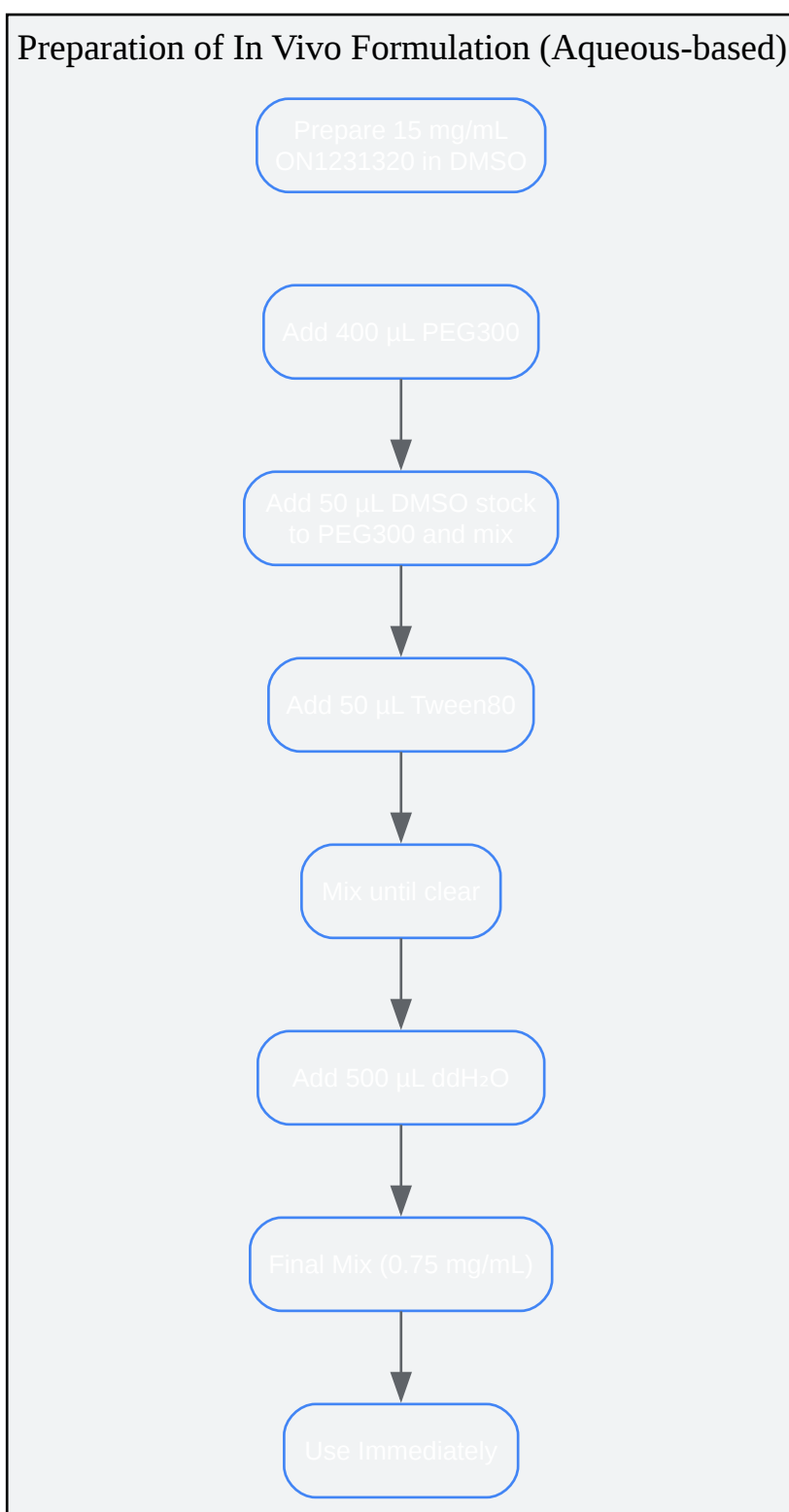
- Add 50 μ L of the 15 mg/mL **ON1231320** DMSO stock solution to the PEG300 and mix thoroughly until the solution is clear.
- Add 50 μ L of Tween80 to the mixture and mix until clear.
- Add 500 μ L of sterile ddH₂O to bring the final volume to 1 mL. The final concentration of **ON1231320** will be 0.75 mg/mL.
- This formulation should be prepared fresh and used immediately for optimal results.^[1]

Preparation of an In Vivo Formulation (Oil-based)

- Prepare a 3 mg/mL stock solution of **ON1231320** in DMSO.
- In a sterile tube, add 950 μ L of corn oil.
- Add 50 μ L of the 3 mg/mL **ON1231320** DMSO stock solution to the corn oil and mix thoroughly. The final concentration of **ON1231320** will be 0.15 mg/mL.

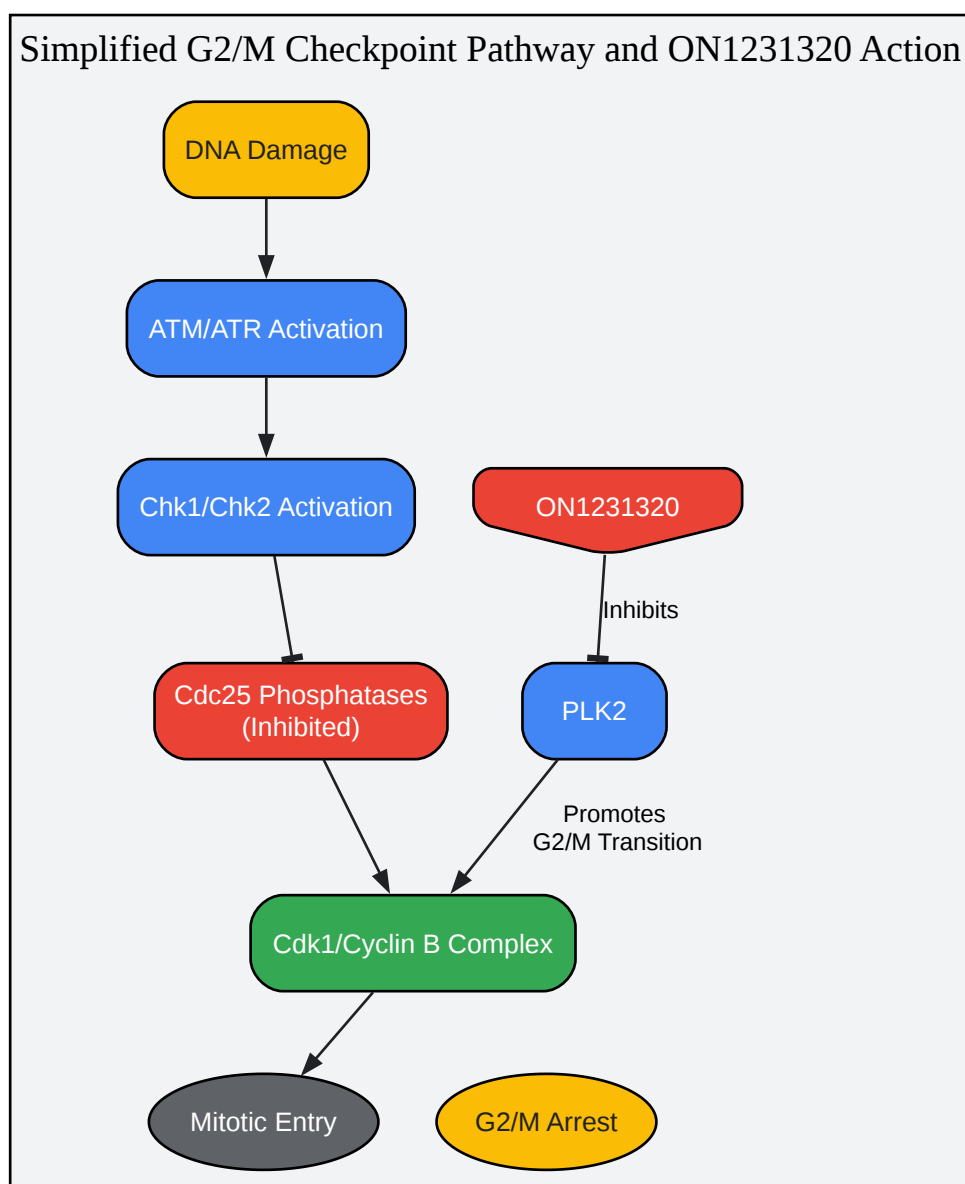
Visualized Experimental Workflow and Signaling Pathway

Preparation of In Vivo Formulation (Aqueous-based)



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Caption: Workflow for preparing an aqueous-based in vivo formulation of **ON1231320**.



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Caption: Simplified signaling pathway of the G2/M checkpoint and the inhibitory action of **ON1231320** on PLK2.[3][4][5][6][7][8][9][10]

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